

A Comprehensive Technical Guide to (Z)-5-Decenoic Acid

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (Z)-5-Decenoic acid

Cat. No.: B12731274

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

(Z)-5-Decenoic acid, a monounsaturated medium-chain fatty acid, is a subject of growing interest within the scientific community. While research into its specific biological roles is ongoing, its classification as a fatty acid suggests potential involvement in lipid metabolism and cellular signaling. This technical guide provides a consolidated overview of the known synonyms, physicochemical properties, and limited biological data available for **(Z)-5-Decenoic acid**. It is important to note that detailed experimental protocols and established signaling pathways for this specific isomer are not extensively documented in publicly available literature. Much of the in-depth research on decenoic acid isomers has focused on compounds such as *cis*-2-decenoic acid for its role in biofilm dispersal.

Synonyms for (Z)-5-Decenoic Acid

The following are recognized synonyms for **(Z)-5-Decenoic acid**:

- *cis*-5-Decenoic acid[1]
- 5-Decenoic acid, (Z)-[1]
- 5-Decenoic acid, (5Z)-[1]
- (Z)-dec-5-enoic acid[1]

- UNII-5R82Y8PAHS[1]
- FEMA No. 3742, 5Z-

Physicochemical Properties

A summary of the key quantitative data for **(Z)-5-Decenoic acid** is presented in the table below. This information has been compiled from various chemical databases.

Property	Value	Source
Molecular Formula	C10H18O2	PubChem[1][2]
Molecular Weight	170.25 g/mol	PubChem[1][2]
CAS Number	84168-28-5	PubChem[1]
IUPAC Name	(Z)-dec-5-enoic acid	PubChem[1]
Physical Description	Odor described as "fatty, green"	Wikipedia
XLogP3	2.9	PubChem[1][2]
Polar Surface Area	37.3 Å ²	PubChem[1][2]

Biological Role and Activity

(Z)-5-Decenoic acid is classified as a medium-chain fatty acid.[3][4] Based on this classification, its general biological roles are presumed to include serving as a nutrient, an energy source, and a component in membrane stabilization.[3][4] It is also suggested to be involved in lipid transport and metabolism.[3] However, specific experimental data detailing its mechanism of action or its role in signaling pathways are limited. In the food industry, it is recognized as a flavoring agent.[2]

Experimental Protocols

Detailed experimental protocols for the specific synthesis or biological assays of **(Z)-5-Decenoic acid** are not readily available in the reviewed literature. However, a general method

for the preparation of a mixture of 5- and 6-decenoic acid has been described in the patent literature.

Preparation of 5(6)-Decenoic Acid Mixture

This protocol is adapted from a patent describing the synthesis of a mixture containing 5- and 6-decenoic acid, commercially known as milk lactone.

Materials:

- delta-Decalactone (500 g)
- 88% Phosphoric acid (50 g)
- Reactor with stirring and heating capabilities
- Separatory funnel
- Distillation apparatus

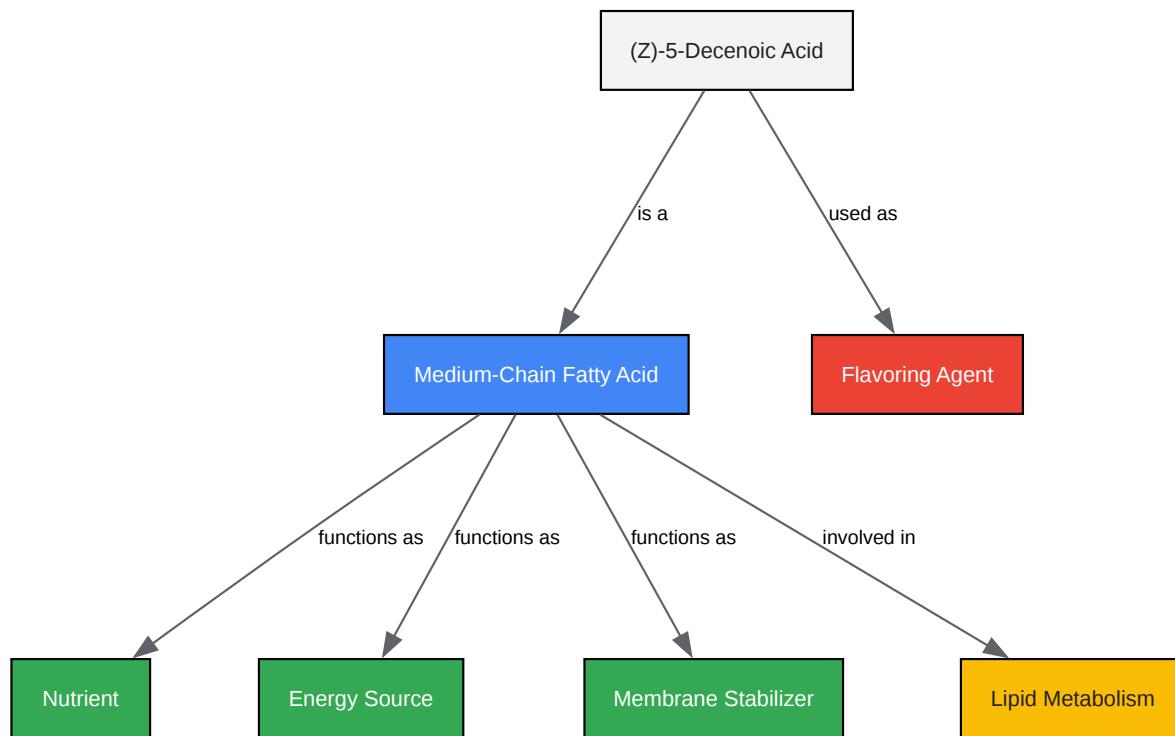
Procedure:

- Add 500 g of delta-decalactone and 50 g of 88% phosphoric acid to the reactor.
- Initiate stirring and heat the mixture to 190 ± 3 °C.
- Maintain this temperature for an insulation reaction time of 3 hours.
- After the reaction is complete, allow the mixture to cool.
- Wash the resulting material 2-3 times with clear water using a separatory funnel.
- Perform vacuum distillation on the washed product to obtain 478 g of 5(6)-decenoic acid (milk lactone).^[5]

Logical Relationship Diagram

As no specific signaling pathways for **(Z)-5-Decenoic acid** have been documented, the following diagram illustrates its classification and known general biological functions.

Logical Relationship of (Z)-5-Decenoic Acid

[Click to download full resolution via product page](#)

Caption: Classification and general functions of **(Z)-5-Decenoic Acid**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 5-Decenoic acid, (5Z)- | C10H18O2 | CID 15101542 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 5-Decenoic acid | C10H18O2 | CID 53400879 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Showing Compound 5-Decenoic acid (FDB019416) - FooDB [foodb.ca]

- 4. Showing Compound cis-5-Decenedioic acid (FDB029345) - FooDB [foodb.ca]
- 5. CN103588633A - Preparation technology of 5(6)-decenoic acid - Google Patents [patents.google.com]
- To cite this document: BenchChem. [A Comprehensive Technical Guide to (Z)-5-Decenoic Acid]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b12731274#synonyms-for-z-5-decenoic-acid\]](https://www.benchchem.com/product/b12731274#synonyms-for-z-5-decenoic-acid)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com